

A Comparative Analysis of Synthetic Strategies Towards Dactyolol and Africanol

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Compound of Interest

Compound Name: Dactyolol

Cat. No.: B1237840

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For Researchers, Scientists, and Drug Development Professionals: An in-depth guide to the total synthesis of the marine sesquiterpenoids **Dactyolol** and Africanol, presenting a comparative analysis of prominent synthetic routes. This guide provides detailed experimental protocols, quantitative data, and visual representations of the synthetic pathways to aid in understanding and potentially adapting these methodologies for other complex molecule synthesis.

Dactyolol and Africanol, two structurally intriguing marine sesquiterpenoids, have garnered significant attention from the synthetic chemistry community due to their unique carbon skeletons. Both natural products feature a bicyclo[6.3.0]undecane core, with Africanol possessing an additional cyclopropane ring. This guide delves into a comparative analysis of two distinct and notable total syntheses for each of these molecules: the Ring-Closing Metathesis (RCM) approach and a [3+5] annulation strategy for **Dactyolol**, and two convergent strategies for Africanol, one of which is lauded for its elegance and efficiency.

Comparative Overview of Synthetic Strategies

The total synthesis of complex natural products like **Dactyolol** and Africanol presents a formidable challenge, inspiring the development of innovative and efficient synthetic methodologies. The approaches detailed below showcase a range of strategic bond formations and highlight the evolution of synthetic organic chemistry.

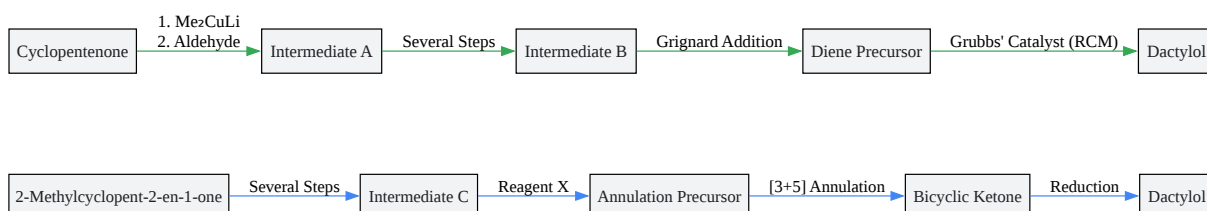
Target Molecule	Synthetic Approach	Key Reactions	Starting Material	Number of Steps	Overall Yield (%)	Reference
Dactylol	Fürstner & Langemann	Ring-Closing Metathesis (RCM)	Cyclopentenone	8	~15%	[1]
Dactylol	Molander & Eastwood	[3+5] Annulation	2-Methylcyclopent-2-en-1-one	9	~12%	
Africanol	Fan & White	Anionic Oxy-Cope Rearrangement	3,5,5-Trimethylcyclohex-2-en-1-one	6	~25%	
Africanol	Marques, Ferreira & Piers	Intramolecular Reductive Cyclization	3-Methylcyclohex-2-en-1-one	~12	Not explicitly stated	[2][3]

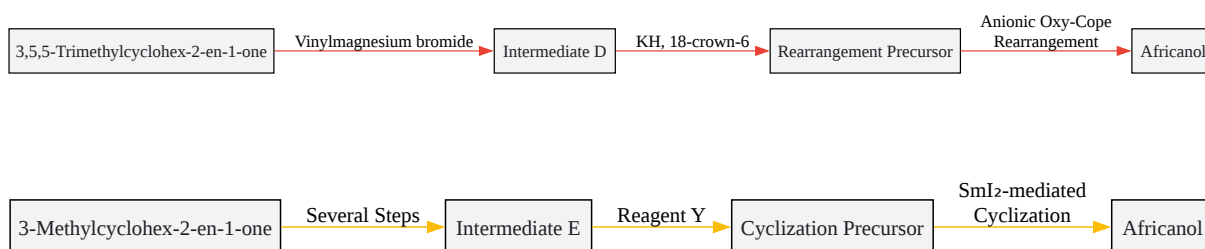
Synthetic Pathways and Methodologies

The Synthesis of Dactylol

1. Fürstner and Langemann's Ring-Closing Metathesis (RCM) Approach

This synthesis is characterized by its convergent nature and the strategic application of a ring-closing metathesis reaction to construct the challenging eight-membered ring.





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